

A Comparative Guide to Diphenyl Adipate and Dioctyl Adipate as Plasticizers

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Compound of Interest

Compound Name: *Diphenyl adipate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of two adipate-based plasticizers, **Diphenyl Adipate** (DPA) and Dioctyl Adipate (DOA), to assist in the selection of appropriate plasticizers for various applications, with a focus on the needs of the pharmaceutical and drug development sectors. This document outlines their performance characteristics, supported by available experimental data, and provides detailed experimental protocols for key evaluation metrics.

Introduction to Adipate Plasticizers

Plasticizers are additives that increase the flexibility, durability, and workability of a material, typically a polymer.^[1] Adipate esters are a class of non-phthalate plasticizers known for their excellent low-temperature performance and good compatibility with a range of polymers, most notably polyvinyl chloride (PVC).^{[2][3]} **Diphenyl adipate**, an aromatic ester, and dioctyl adipate, an aliphatic ester, represent two distinct subclasses within this group, offering different performance profiles.

Performance Comparison: Diphenyl Adipate vs. Dioctyl Adipate

Direct comparative studies between **diphenyl adipate** and dioctyl adipate are limited in publicly available literature. Dioctyl adipate is a widely used and well-characterized plasticizer,

particularly valued for its exceptional cold-weather flexibility.[4][5] **Diphenyl adipate** is less common as a primary plasticizer and is often used in the synthesis of high-performance polymers.[6]

Based on the general properties of aromatic and aliphatic esters, a qualitative comparison can be drawn:

Property	Diphenyl Adipate (DPA) - Expected Performance	Diethyl Adipate (DOA) - Observed Performance
Chemical Structure	Aromatic diester of adipic acid and phenol	Aliphatic diester of adipic acid and n-octanol
Plasticizing Efficiency	Likely lower due to rigid phenyl groups	High, provides excellent flexibility[7]
Low-Temperature Flexibility	Expected to be poorer	Excellent, maintains flexibility at very low temperatures[4][8]
Thermal Stability	Potentially higher due to aromatic structure	Good, but can be volatile at high temperatures[9]
Migration Resistance	May be higher due to larger molecular size and polarity	Lower than some higher molecular weight plasticizers; migration is a known consideration[10]
Compatibility with PVC	Good	Excellent[3]
Volatility	Likely lower	Higher compared to polymeric plasticizers[9]
Cost	Generally higher	More cost-effective for general-purpose applications[11]

Quantitative Data Summary Physicochemical Properties

Property	Diphenyl Adipate (DPA)	Diethyl Adipate (DOA)
CAS Number	3195-37-7	123-79-5
Molecular Formula	C ₁₈ H ₁₈ O ₄	C ₂₂ H ₄₂ O ₄ [12]
Molecular Weight	300.33 g/mol	370.57 g/mol [6]
Appearance	White crystalline solid	Colorless, oily liquid [12]
Boiling Point	~405 °C	~417 °C [3]
Melting Point	~56-58 °C	~ -67 °C
Solubility	Insoluble in water; soluble in organic solvents	Insoluble in water; soluble in most organic solvents [13]

Thermal Stability (Thermogravimetric Analysis - TGA)

While direct comparative TGA data is scarce, the following table presents typical data for DOA. TGA measures weight loss as a function of temperature, indicating thermal stability.[\[14\]](#)

Plasticizer	Onset of Decomposition (Tonset)	Temperature at Max Decomposition Rate (Tmax)
Diethyl Adipate (DOA)	~200-220 °C	~250-270 °C
Diphenyl Adipate (DPA)	Data not readily available, but aromatic esters are generally expected to exhibit higher thermal stability.	Data not readily available.

Plasticizer Migration Data

Migration of plasticizers is a critical concern, especially in medical devices and pharmaceutical packaging, as leached substances can pose health risks.[\[15\]](#)[\[16\]](#) Adipates are known to have a higher migration tendency compared to some other plasticizer classes.[\[17\]](#)

Plasticizer	Migration Rate in PVC (qualitative)	Factors Influencing Migration
Diethyl Adipate (DOA)	Moderate to High[10]	Temperature, contact time, nature of the contact medium (e.g., lipids increase migration), and plasticizer concentration.[15]
Diphenyl Adipate (DPA)	Data not readily available. Potentially lower than DOA due to higher molecular weight and polarity, but experimental verification is needed.	Similar factors to DOA would apply.

Experimental Protocols

Determination of Plasticizer Migration (Adapted from ISO 177)

This method determines the tendency of plasticizers to migrate from a plastic into an absorbent material.

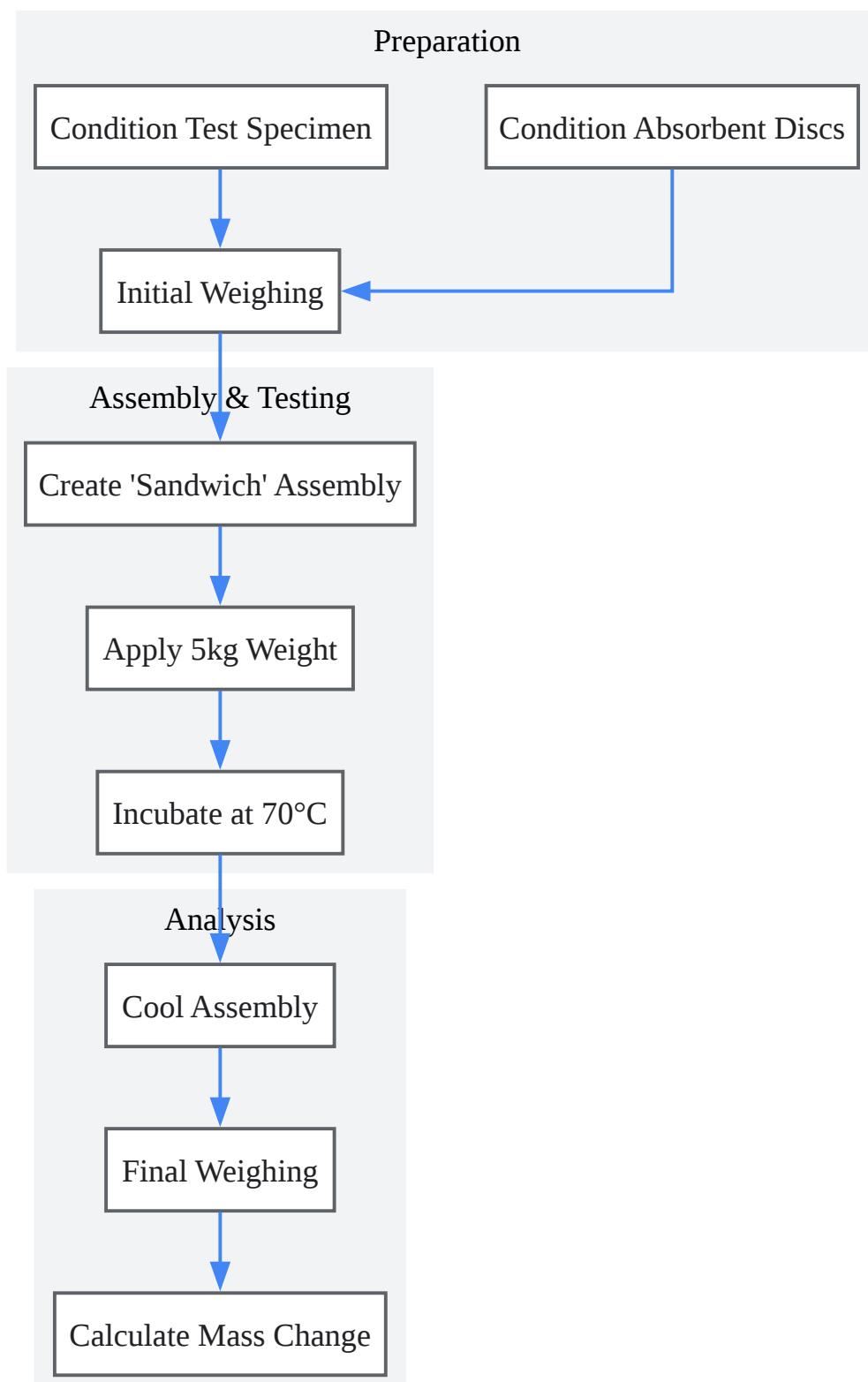
Apparatus:

- Oven, capable of maintaining 70 ± 2 °C.
- Circular press dies.
- Glass plates.
- 5 kg weights.
- Absorbent material (e.g., standard rubber or polyethylene without additives).[[15](#)]

Procedure:

- Condition test specimens (plasticized polymer) and absorbent discs in a standard atmosphere.[15]
- Weigh the test specimens and absorbent discs to the nearest 0.001 g.[15]
- Create a "sandwich" by placing a test specimen between two absorbent discs.[15]
- Place the assembly between two glass plates and apply a 5 kg weight.[15]
- Place the entire assembly in the oven at 70 °C for a specified period (e.g., 24 hours).
- After the test period, cool the assembly and reweigh the test specimen and absorbent discs separately.
- The loss in mass of the test specimen and the gain in mass of the absorbent discs indicate the extent of migration.[15]

Visualization of Migration Testing Workflow:



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Diagram 1: Workflow for Plasticizer Migration Testing.

Thermal Stability Assessment (Thermogravimetric Analysis - TGA)

This protocol is based on the principles outlined in ASTM E1131.

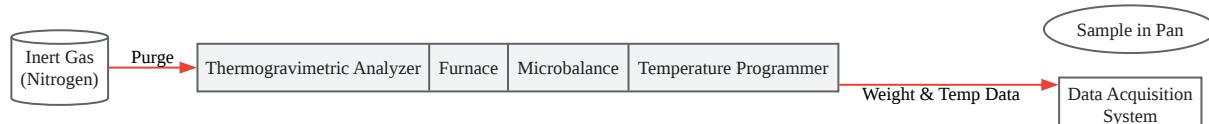
Apparatus:

- Thermogravimetric analyzer with a high-precision balance.[14]
- Sample pans (platinum or aluminum).[18]
- Inert gas supply (e.g., Nitrogen).

Procedure:

- Accurately weigh 10-20 mg of the plasticizer sample into a tared TGA pan.[18]
- Place the pan in the TGA furnace.
- Purge the furnace with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 40-60 mL/min) to prevent oxidative degradation.[18]
- Heat the sample from ambient temperature to a final temperature (e.g., 600 °C) at a constant heating rate (e.g., 10 °C/min).[18]
- Continuously record the sample weight as a function of temperature.
- The resulting TGA curve (weight % vs. temperature) is analyzed to determine the onset of decomposition and other thermal events.[9]

Visualization of TGA Experimental Setup:



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Diagram 2: Conceptual Setup for Thermogravimetric Analysis.

Toxicological Profile and Biological Interactions

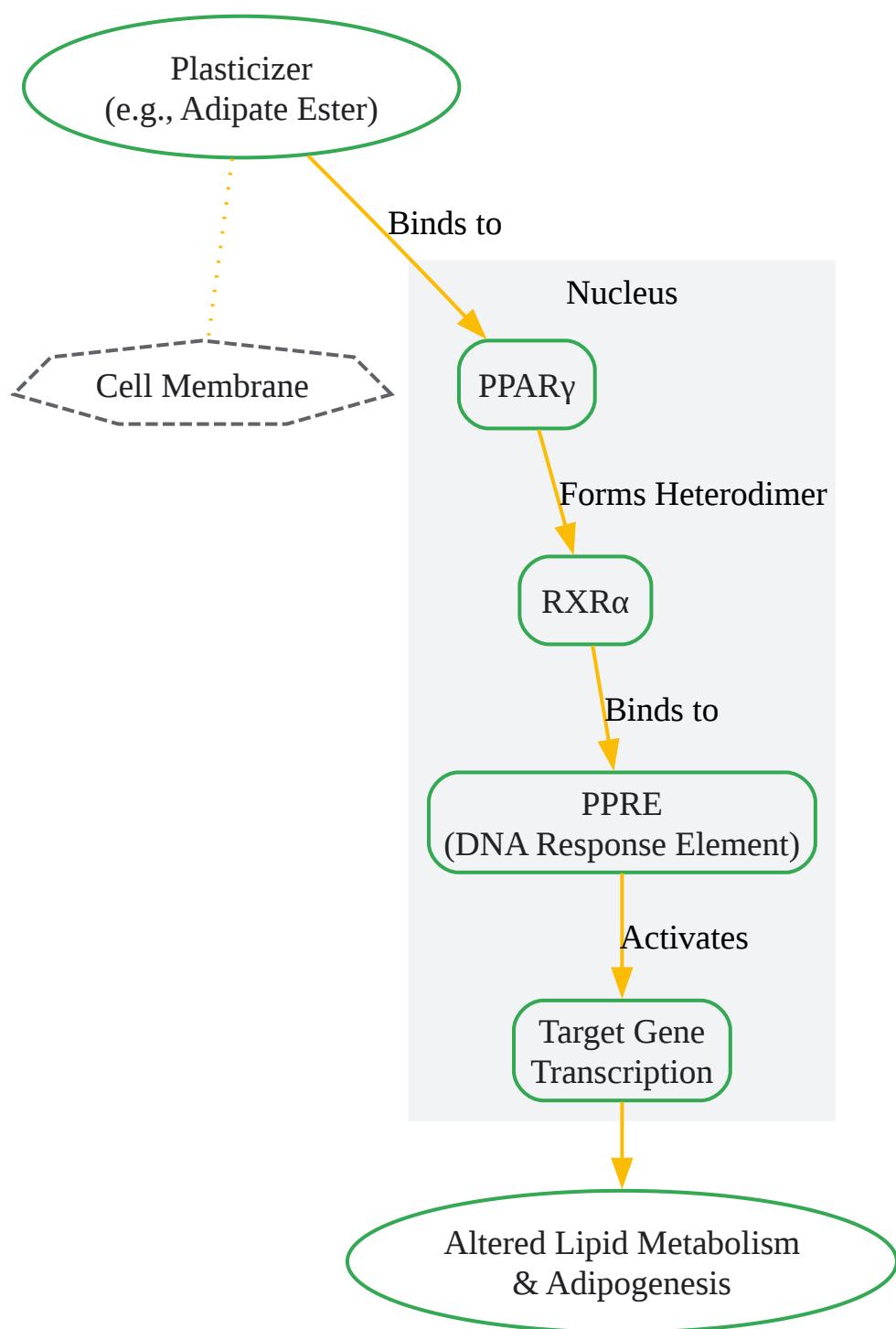
Adipate esters are generally considered to have low acute toxicity.[19] However, concerns exist regarding the long-term effects of plasticizer exposure, including potential endocrine-disrupting activities.[20]

- **Diethyl Adipate (DOA):** Studies have shown that DOA can influence lipid metabolism in rats, suggesting biological activity.[6] Some research indicates that certain adipates may interact with nuclear receptors like PPAR γ , which are involved in adipogenesis.[19]
- **Diphenyl Adipate (DPA):** Specific toxicological data for DPA is limited in readily available literature. As an aromatic ester, its metabolic pathways and biological interactions may differ from aliphatic adipates like DOA.

Potential Signaling Pathway Interaction

Some plasticizers are known to act as ligands for nuclear receptors, such as the Peroxisome Proliferator-Activated Receptors (PPARs) and the Retinoid X Receptors (RXRs). This interaction can potentially disrupt normal endocrine signaling.

Visualization of a Potential Plasticizer Interaction Pathway:



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Diagram 3: Hypothetical Signaling Pathway for Plasticizer-Induced Endocrine Disruption.

Disclaimer: This diagram illustrates a general mechanism by which some endocrine-disrupting chemicals may act. The specific interactions of **Diphenyl Adipate** and Diethyl Adipate with

these pathways require further dedicated research.

Conclusion

Diethyl adipate is a well-established plasticizer valued for its high efficiency and excellent low-temperature flexibility, making it suitable for a wide range of applications. However, its potential for migration needs to be carefully considered, particularly in sensitive applications like medical devices and pharmaceutical packaging.

Diphenyl adipate is less characterized as a primary plasticizer, but its aromatic structure suggests potentially higher thermal stability and lower volatility compared to DOA. The lack of comprehensive performance and toxicological data for DPA necessitates further research to fully evaluate its suitability as a direct alternative to DOA or other common plasticizers.

For drug development professionals, the choice of plasticizer must be guided by rigorous testing of performance, compatibility with active pharmaceutical ingredients (APIs), and a thorough assessment of leachables and their potential biological impact. The experimental protocols outlined in this guide provide a starting point for such evaluations.

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